

An In-depth Technical Guide to the Environmental Risk Assessment of Cashmeran

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Compound of Interest

Compound Name: Cashmeran

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Abstract

Cashmeran, with the chemical name 1,2,3,5,6,7-hexahydro-1,1,2,3,3-pentamethyl-4H-inden-4-one and CAS number 33704-61-9, is a widely used synthetic fragrance ingredient prized for its complex woody-musky scent.^[1] As with any chemical with high production volumes and widespread use in consumer products, a thorough environmental risk assessment is crucial to understand its potential impact on ecosystems. This technical guide provides a comprehensive overview of the environmental fate and ecotoxicity of **Cashmeran**, presenting key data from standardized studies, detailed experimental methodologies, and visual representations of assessment workflows. The available data indicate that **Cashmeran** is persistent in the environment but has a low potential for bioaccumulation and low acute toxicity to aquatic organisms.^{[2][3]}

Physicochemical Properties

The environmental behavior of a chemical is largely dictated by its physicochemical properties. **Cashmeran** is a white to off-white solid at room temperature with a low melting point.^{[1][4]} It is characterized by low water solubility and a moderate octanol-water partition coefficient, suggesting a tendency to partition to organic matter in the environment.^[1]

Table 1: Physicochemical Properties of **Cashmeran**

Property	Value	Reference
Chemical Name	1,2,3,5,6,7-hexahydro-1,1,2,3,3-pentamethyl-4H-inden-4-one	[1]
CAS Number	33704-61-9	[1]
Molecular Formula	C ₁₄ H ₂₂ O	[1][5]
Molecular Weight	206.32 g/mol	[4][5]
Appearance	White to off-white solid or crystalline powder	[1][4]
Melting Point	27 °C	[1][3][5]
Boiling Point	~285 °C at 760 mmHg	[1][5]
Water Solubility	49.1 mg/L at 20°C	[1]
log Kow (Octanol-Water Partition Coefficient)	4.2 at 20°C	[1][2]
Vapor Pressure	1 Pa (~0.0075 mmHg) at 25°C	[1]
Density	~0.96 g/cm ³ at 20°C	[1][5]

Environmental Fate and Behavior

The environmental fate of **Cashmeran** has been assessed through standardized tests for biodegradation and bioaccumulation.

Persistence and Biodegradation

Cashmeran is not readily biodegradable. In a 28-day OECD 301C (Modified MITI Test), 0% biodegradation was observed, with 99% of the substance remaining.[1][2] This classifies **Cashmeran** as persistent in the environment.[2] However, it undergoes rapid photodegradation in the atmosphere with a calculated half-life of 1.2 hours due to reactions with hydroxyl radicals.[1][2]

Bioaccumulation

Despite its moderate lipophilicity (log Kow of 4.2), **Cashmeran** has a low potential to bioaccumulate in aquatic organisms.^{[2][3]} A bioconcentration factor (BCF) of 157 L/kg (lipid-normalized) was determined in carp (*Cyprinus carpio*) in a study following OECD Guideline 305.^{[1][2]} This value is below the threshold for classification as bioaccumulative.^[1]

Table 2: Environmental Fate Data for **Cashmeran**

Parameter	Test Guideline	Result	Conclusion	Reference
Ready Biodegradability	OECD 301C	0% in 28 days	Not readily biodegradable (Persistent)	^{[1][2]}
Bioconcentration Factor (BCF)	OECD 305	157 L/kg (lipid-normalized) in <i>Cyprinus carpio</i>	Low bioaccumulation potential	^{[1][2]}
Atmospheric Degradation	Calculation	Half-life of 1.2 hours (photo-oxidation)	Rapid atmospheric degradation	^{[1][2]}
Soil Adsorption Coefficient (log Koc)	Calculation	2.3	Medium mobility in soil	^{[1][2]}

Ecotoxicity

The ecotoxicity of **Cashmeran** has been evaluated for key aquatic trophic levels: fish, invertebrates, and algae. The results consistently indicate low acute toxicity.

Table 3: Acute Ecotoxicity of **Cashmeran**

Trophic Level	Species	Test Guideline	Endpoint	Value (mg/L)	Reference
Fish	Oryzias latipes (Medaka)	OECD 203	96-hour LC50	1.7	[1]
Invertebrates	Daphnia magna	OECD 202	48-hour EC50	1.5	[1]
Algae	Pseudokirchneriella subcapitata	OECD 201	72-hour EC50	10	[1]

Chronic toxicity studies have also been conducted, with a Predicted No-Effect Concentration (PNEC) for aquatic ecosystems established at 1.5 µg/L.[\[1\]](#)

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the environmental risk assessment of **Cashmeran**.

OECD 301C: Ready Biodegradability – Modified MITI Test (I)

This test evaluates the ready biodegradability of a chemical by measuring oxygen consumption.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with a mixed population of aerobic microorganisms and incubated in a closed respirometer. The consumption of oxygen is measured over a 28-day period.[\[6\]](#)[\[7\]](#)
- Methodology:
 - Test Substance Preparation: The test substance is added to the mineral medium to achieve a concentration that is sufficient to yield a theoretical oxygen demand (ThOD) within the measurable range of the respirometer.

- Inoculum: Activated sludge from a wastewater treatment plant treating predominantly domestic sewage is used as the microbial inoculum.
- Test Setup: The test mixture, a control with inoculum only, and a reference substance (e.g., sodium benzoate) are incubated in sealed vessels at a constant temperature ($20 \pm 1^{\circ}\text{C}$) in the dark.
- Oxygen Consumption Measurement: The oxygen uptake is continuously monitored using a respirometer.
- Data Analysis: The percentage of biodegradation is calculated as the ratio of the measured oxygen consumption to the theoretical oxygen demand of the test substance, corrected for the oxygen uptake of the blank control. A substance is considered readily biodegradable if it reaches a 60% degradation level within a 10-day window during the 28-day test period.[8]

OECD 305: Bioconcentration in Fish: Flow-Through Test

This guideline describes a procedure for determining the bioconcentration of a chemical in fish.

- Principle: The test consists of two phases: an uptake (exposure) phase and a depuration (post-exposure) phase. During the uptake phase, fish are exposed to the test substance at a constant concentration in a flow-through system. During the depuration phase, the fish are transferred to a clean medium.[2][9]
- Methodology:
 - Test Organism: A suitable fish species, such as the common carp (*Cyprinus carpio*), is selected.
 - Uptake Phase: Fish are exposed to at least two concentrations of the test substance for a period of up to 28 days. Water and fish samples are taken at regular intervals to measure the concentration of the test substance.[2][10]
 - Depuration Phase: After the uptake phase, the remaining fish are transferred to a medium free of the test substance for a depuration period. Fish are sampled at intervals to measure the elimination of the substance.[9][10]

- Analysis: The concentrations of the test substance in water and fish tissue are determined using appropriate analytical methods. The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the test substance in the fish to its concentration in the water at steady-state.

OECD 203: Fish, Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour period.

- Principle: Fish are exposed to the test substance added to water at a range of concentrations for 96 hours. Mortalities and any abnormal effects are recorded at 24, 48, 72, and 96 hours.[\[3\]](#)[\[11\]](#)
- Methodology:
 - Test Organism: A recommended fish species, such as the Medaka (*Oryzias latipes*), is used.
 - Test Concentrations: At least five concentrations of the test substance, arranged in a geometric series, are used. A control group is also maintained.[\[3\]](#)
 - Exposure: At least seven fish are used per test concentration and control. The exposure period is 96 hours.
 - Observations: The number of dead fish in each vessel is recorded at 24, 48, 72, and 96 hours.
 - Data Analysis: The cumulative mortality data is used to calculate the LC50 (Lethal Concentration for 50% of the population) and its 95% confidence limits.[\[12\]](#)

OECD 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to *Daphnia magna*.

- Principle: Young daphnids are exposed to the test substance at a range of concentrations for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours.[\[4\]](#)[\[13\]](#)

- Methodology:
 - Test Organism: Daphnia magna neonates (<24 hours old) are used.
 - Test Concentrations: At least five concentrations of the test substance are tested, along with a control.[\[13\]](#)[\[14\]](#)
 - Exposure: At least 20 daphnids, divided into four replicates of five, are used for each concentration and the control. The exposure duration is 48 hours.[\[13\]](#)
 - Observations: Immobilisation, defined as the inability to swim within 15 seconds after gentle agitation, is observed at 24 and 48 hours.[\[4\]](#)[\[14\]](#)
 - Data Analysis: The results are used to calculate the EC50 (Effect Concentration for 50% of the population) for immobilization at 48 hours.[\[15\]](#)

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effects of a substance on the growth of freshwater algae.

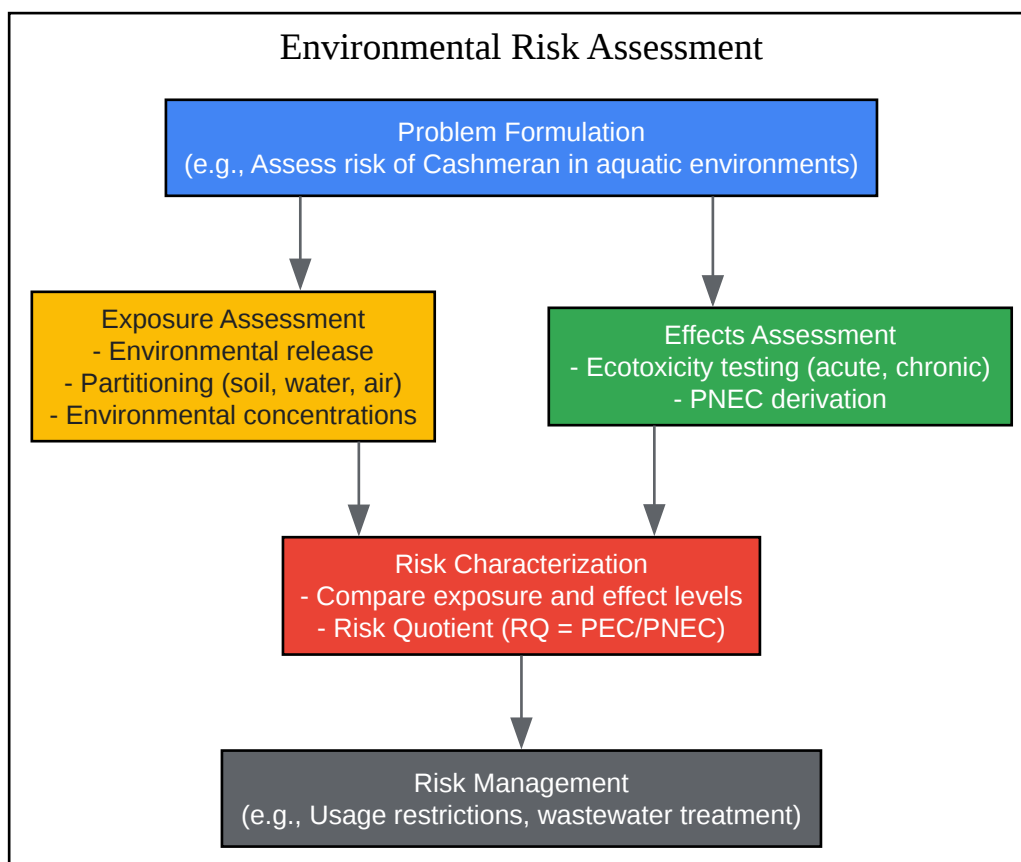
- Principle: Exponentially growing cultures of a selected algal species are exposed to various concentrations of the test substance over a period of 72 hours. The inhibition of growth is measured in relation to a control.[\[16\]](#)[\[17\]](#)
- Methodology:
 - Test Organism: A common green alga, such as *Pseudokirchneriella subcapitata*, is used.[\[16\]](#)
 - Test Concentrations: At least five concentrations of the test substance are tested with three replicates per concentration.[\[16\]](#)[\[17\]](#)
 - Exposure: The algal cultures are incubated under standard conditions of light and temperature for 72 hours.

- Growth Measurement: Algal growth is determined by measuring the cell concentration at least daily.
- Data Analysis: The average specific growth rate is calculated for each concentration, and the data are used to determine the EC50 for growth inhibition.[18]

Visualizations

Environmental Risk Assessment Workflow

The following diagram illustrates the general workflow for the environmental risk assessment of a chemical like **Cashmeran**.

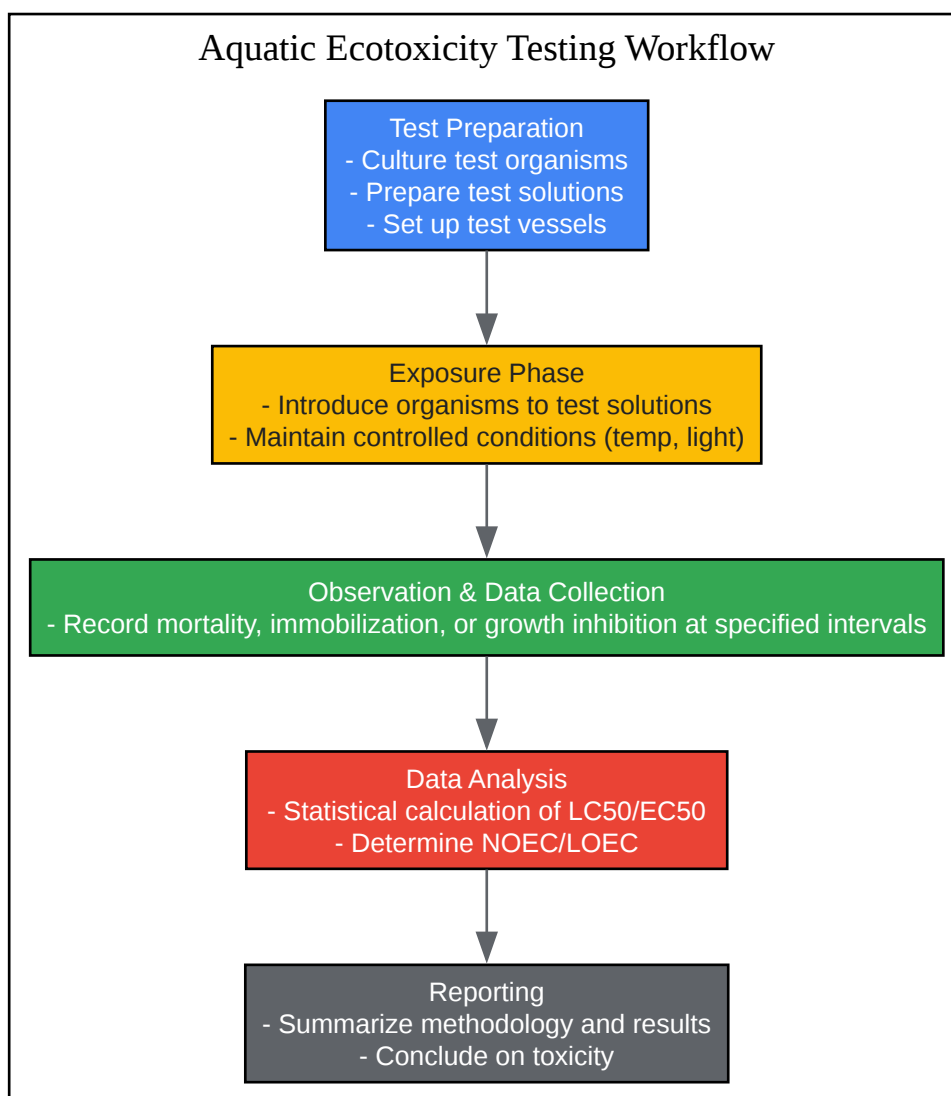


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Caption: General workflow for environmental risk assessment.

Experimental Workflow for Aquatic Ecotoxicity Testing

This diagram outlines the typical experimental workflow for the key aquatic ecotoxicity tests.



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Caption: Experimental workflow for aquatic ecotoxicity tests.

Endocrine Disruption Potential

Concerns have been raised about the potential for some synthetic musks to act as endocrine-disrupting chemicals (EDCs). A recent weight-of-the-evidence assessment evaluated the endocrine disruption potential of **Cashmeran**.^[19] This assessment considered data from in silico models (QSAR), in vitro assays, and in vivo studies.^[19] ToxCast assays for estrogen,

androgen, thyroid, and steroidogenesis pathways were inactive at non-cytotoxic concentrations.[19] While weak estrogenic activity was observed in one in vitro assay, there was no evidence of adverse endocrine-related effects in vivo.[19] Based on the available data, **Cashmeran** is not expected to cause endocrine effects.[19]

Conclusion

The environmental risk assessment of **Cashmeran**, based on a comprehensive set of standardized studies, indicates that while the substance is persistent, it has a low potential for bioaccumulation and low acute toxicity to aquatic organisms. The established Predicted No-Effect Concentration provides a benchmark for assessing the risk in aquatic environments. Continued monitoring of environmental concentrations is advisable due to its persistence and widespread use. The available evidence suggests that **Cashmeran** is unlikely to be an endocrine disruptor. This technical guide provides researchers and professionals with the core data and methodologies necessary to understand and evaluate the environmental profile of **Cashmeran**.

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References

- 1. catalog.labcorp.com [catalog.labcorp.com]
- 2. oecd.org [oecd.org]
- 3. oecd.org [oecd.org]
- 4. shop.fera.co.uk [shop.fera.co.uk]
- 5. oecd.org [oecd.org]
- 6. OECD Guidelines Test No. 301 C & F – BPC Instruments [bpcinstruments.com]
- 7. oecd.org [oecd.org]
- 8. Ready biodegradability | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]

- 9. OECD 305 - Bioaccumulation in Fish: Aqueous and Dietary Exposure - Situ Biosciences [situbiosciences.com]
- 10. catalog.labcorp.com [catalog.labcorp.com]
- 11. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 12. eurofins.com.au [eurofins.com.au]
- 13. oecd.org [oecd.org]
- 14. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 15. biotecnologiebt.it [biotecnologiebt.it]
- 16. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Aropha [aropha.com]
- 17. oecd.org [oecd.org]
- 18. eurofins.com.au [eurofins.com.au]
- 19. Cashmeran as a potential endocrine disrupting chemical: What does the weight-of-the-evidence indicate? - PubMed [pubmed.ncbi.nlm.nih.gov]
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